

4-Bromo-2,6-dinitrotoluene properties and uses

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Compound of Interest

Compound Name:	5-Bromo-2-methyl-1,3-dinitrobenzene
Cat. No.:	B1282729

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An In-Depth Technical Guide to 4-Bromo-2,6-dinitrotoluene: Properties, Synthesis, and Applications

Introduction

4-Bromo-2,6-dinitrotoluene is a substituted aromatic compound of significant interest in the fields of organic synthesis and materials science. Its unique molecular architecture, featuring a toluene backbone substituted with a bromine atom and two nitro groups, renders it a versatile intermediate for the synthesis of a variety of more complex molecules. The strategic placement of these functional groups allows for a range of chemical transformations, making it a valuable building block for researchers and chemical development professionals. This guide provides a comprehensive overview of the properties, synthesis, and key applications of 4-Bromo-2,6-dinitrotoluene, with a focus on providing practical insights for its use in a laboratory and industrial setting.

Physicochemical Properties

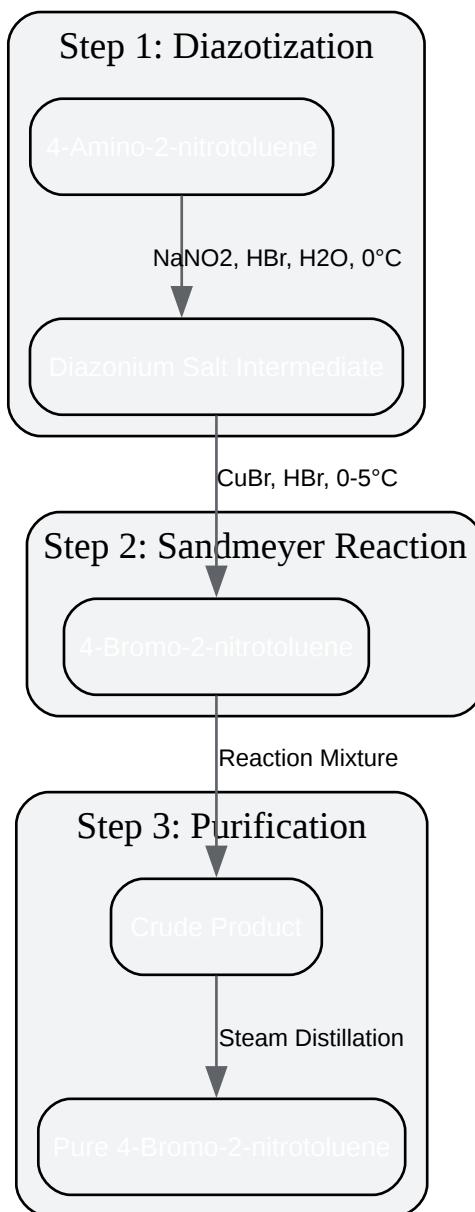
A thorough understanding of the physicochemical properties of 4-Bromo-2,6-dinitrotoluene is essential for its safe handling, storage, and application in chemical synthesis. The compound is a yellow crystalline solid at room temperature and is generally insoluble in water but soluble in common organic solvents.^[1]

Property	Value	Source
CAS Number	95192-64-6	[1] [2] [3] [4] [5] [6]
Molecular Formula	C ₇ H ₅ BrN ₂ O ₄	[1] [2] [4] [5] [6]
Molecular Weight	261.03 g/mol	[2] [4] [5] [6]
Appearance	Yellow crystalline powder/solid	[1] [2]
Melting Point	86-95 °C	[1] [2] [3]
Boiling Point	314.2 ± 37.0 °C at 760 mmHg	[3]
Density	1.8 ± 0.1 g/cm ³	[1] [3]
Solubility	Insoluble in water; Soluble in organic solvents.	[1]
Flash Point	143.8 ± 26.5 °C	[3]

Synthesis of 4-Bromo-2,6-dinitrotoluene

The synthesis of 4-Bromo-2,6-dinitrotoluene can be approached through various synthetic routes. A common strategy involves the nitration of a bromotoluene precursor or the bromination of a dinitrotoluene. The choice of route often depends on the availability of starting materials and the desired regioselectivity. Below is a representative synthetic protocol for a related compound, 4-bromo-2-nitrotoluene, which illustrates the general principles that can be adapted for the synthesis of 4-Bromo-2,6-dinitrotoluene. The key is the careful control of reaction conditions to achieve the desired substitution pattern.

Illustrative Synthetic Workflow: Synthesis of a Bromonitrotoluene



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Caption: Synthetic workflow for a bromonitrotoluene.

Experimental Protocol (Adapted from a similar synthesis)

This protocol is a representative example of a Sandmeyer reaction, a versatile method for the synthesis of aryl halides from aryl amines.^[3]

Materials:

- 4-Amino-2-nitrotoluene
- Hydrobromic acid (48%)
- Sodium nitrite (NaNO_2)
- Copper(I) bromide (CuBr)
- Water (H_2O)
- Ice

Procedure:

- **Diazotization:**
 - In a 3-necked flask equipped with a condenser and addition funnel, slurry 4-amino-2-nitrotoluene in water.
 - Heat the suspension to reflux and add 48% hydrobromic acid dropwise.
 - Maintain reflux for 20 minutes, then cool the mixture to 0°C in an ice bath.
 - Slowly add a solution of sodium nitrite in water dropwise while maintaining the temperature at 0°C.
 - Stir the resulting diazonium salt solution at 0°C for 15 minutes.
- **Sandmeyer Reaction:**
 - In a separate flask, prepare a mixture of copper(I) bromide in water and 48% hydrobromic acid, and cool it to 0-5°C.
 - Add the diazonium salt solution dropwise to the mechanically stirred CuBr mixture.
- **Work-up and Purification:**

- Stir the thick suspension at room temperature for 20 minutes, then heat on a steam bath for an additional 20 minutes.
- Allow the mixture to stand overnight.
- Purify the crude product by steam distillation to afford 4-bromo-2-nitrotoluene as yellow prisms.

Causality of Experimental Choices:

- The low temperature during diazotization is critical to prevent the decomposition of the unstable diazonium salt.
- The use of copper(I) bromide as a catalyst is a hallmark of the Sandmeyer reaction, facilitating the displacement of the diazonium group with a bromide.
- Steam distillation is an effective purification method for volatile, water-immiscible organic compounds.

Reactivity and Applications

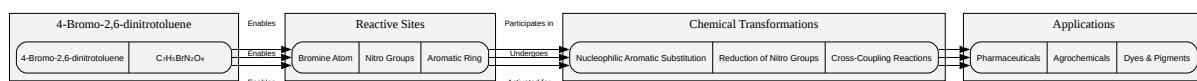
The synthetic utility of 4-Bromo-2,6-dinitrotoluene stems from the reactivity of its functional groups. The nitro groups are electron-withdrawing, deactivating the aromatic ring towards electrophilic substitution but activating it for nucleophilic aromatic substitution. The bromine atom can participate in a variety of cross-coupling reactions, and the nitro groups can be reduced to amines, which are themselves versatile functional groups.

Key Applications:

- **Intermediate in Pharmaceutical Synthesis:** This compound serves as a crucial building block in the synthesis of active pharmaceutical ingredients (APIs).^[1] The presence of multiple reactive sites allows for the construction of complex molecular scaffolds.
- **Precursor in Agrochemicals:** It is utilized in the production of herbicides and pesticides.^[1] The toxophoric properties of the dinitrotoluene moiety can be harnessed in the design of new crop protection agents.

- Dye and Pigment Industry: The chromophoric nature of the dinitrophenyl group makes it a useful precursor in the synthesis of dyes and pigments.[1]
- Organic Synthesis: In a broader sense, it is a versatile reagent in organic synthesis, enabling access to a wide range of substituted aromatic compounds.

Logical Relationship of Structure to Application



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Caption: Structure-activity relationship of 4-Bromo-2,6-dinitrotoluene.

Analytical Methods

The purity and identity of 4-Bromo-2,6-dinitrotoluene are typically confirmed using a combination of chromatographic and spectroscopic techniques.

- Gas Chromatography (GC): GC coupled with a suitable detector (e.g., Flame Ionization Detector - FID, or Mass Spectrometry - MS) is a powerful tool for assessing the purity of the compound and identifying any volatile impurities.
- High-Performance Liquid Chromatography (HPLC): HPLC with a UV detector is another common method for purity determination.
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to confirm the presence of the key functional groups, such as the nitro groups (strong absorptions around 1530 and 1350 cm^{-1}) and the C-Br bond.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are invaluable for confirming the exact structure of the molecule by providing information about the chemical environment of the hydrogen and carbon atoms.

Safety and Handling

4-Bromo-2,6-dinitrotoluene should be handled with care in a well-ventilated laboratory, preferably in a chemical fume hood. It is important to wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

Hazard Category	Precautionary Statement
Acute Toxicity (Oral, Dermal, Inhalation)	Harmful if swallowed, in contact with skin, or if inhaled. Avoid breathing dust/fume/gas/mist/vapors/spray. [7] [8]
Skin Corrosion/Irritation	Causes skin irritation. Wash skin thoroughly after handling. [7] [8]
Eye Damage/Irritation	Causes serious eye irritation. Wear eye protection. [7] [8]
Respiratory Sensitization	May cause respiratory irritation. Use only outdoors or in a well-ventilated area. [7] [8]
Environmental Hazard	Harmful to aquatic life with long-lasting effects. Avoid release to the environment. [7]

First-Aid Measures:

- In case of skin contact: Wash with plenty of soap and water.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If inhaled: Remove person to fresh air and keep comfortable for breathing.
- If swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.

Conclusion

4-Bromo-2,6-dinitrotoluene is a valuable and versatile chemical intermediate with a range of applications in the pharmaceutical, agrochemical, and dye industries. Its synthesis, while

requiring careful control of reaction conditions, is achievable through established organic chemistry methodologies. A comprehensive understanding of its properties, reactivity, and safe handling procedures is paramount for its effective and responsible use in research and development.

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